

Essential Safety and Logistics for Handling 2-Piperidineethanol, 1-methyl-

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Compound of Interest

Compound Name: 2-Piperidineethanol, 1-methyl-

Cat. No.: B118480

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Prudent Handling of **2-Piperidineethanol, 1-methyl-** (CAS No. 533-15-3) in Research and Development

This document provides immediate, essential safety and logistical guidance for researchers, scientists, and drug development professionals handling **2-Piperidineethanol, 1-methyl-**. It outlines operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure a safe laboratory environment.

Note on Hazard Classification: There is conflicting information regarding the hazard classification of **2-Piperidineethanol, 1-methyl-**. While many suppliers report that the chemical does not meet GHS hazard criteria, some sources indicate it is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2]} In the interest of safety, it is prudent to handle this chemical as a hazardous substance and adhere to the stringent safety protocols outlined below.

Chemical and Physical Properties

A summary of the key identifiers and properties for **2-Piperidineethanol, 1-methyl-** is provided below for easy reference.

Identifier	Value
CAS Number	533-15-3[1]
Molecular Formula	C8H17NO[1]
Molecular Weight	143.23 g/mol [1]
Appearance	White powder[2]
Boiling Point	82-84 °C at 19 Torr[3]
Flash Point	106 °C[3]
Storage	Store below +30°C[3]

GHS Hazard Information Comparison

The following table summarizes the conflicting GHS hazard information found for **2-Piperidineethanol, 1-methyl-**.

Source	GHS Classification	Signal Word	Hazard Statements
PubChem (Aggregated Data)	Not Classified by a majority of notifiers[1]	-	-
Caming Pharmaceutical	GHS05, GHS07[2]	Danger	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.[2]
ChemicalBook	GHS05, GHS07[3]	Warning	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.[3]

Given the potential for severe hazards, the following recommendations are based on the more conservative GHS classification.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **2-Piperidineethanol, 1-methyl-**. The following PPE is recommended:

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against potential splashes.[4]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Ensure to check the breakthrough time and permeation rate with the glove manufacturer.[5]
 - Lab Coat/Protective Clothing: A flame-retardant and chemical-resistant lab coat or coveralls should be worn.[6]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating dust or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[7][8]

Operational Plan

A systematic approach to handling this chemical will minimize exposure and risk.

Pre-Operational Checks

- Ventilation: Ensure the work area, preferably a chemical fume hood, has adequate ventilation.
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and operational.[8]
- Spill Kit: Have a spill kit rated for corrosive and combustible materials readily available.
- PPE Inspection: Inspect all PPE for damage or contamination before use.

Step-by-Step Handling Procedure

- Donning PPE: Put on all required PPE before entering the handling area.

- **Material Transfer:** Carefully transfer the required amount of **2-Piperidineethanol, 1-methyl-** within the fume hood. Avoid creating dust.
- **Solution Preparation:** If preparing solutions, slowly add the chemical to the solvent to avoid splashing.
- **Container Sealing:** Securely seal all containers immediately after use.
- **Work Area Cleaning:** Clean the work area thoroughly with an appropriate decontaminating solution upon completion of the task.

Post-Operational Procedure

- **Doffing PPE:** Remove PPE in a designated area, avoiding self-contamination.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves.
- **Waste Segregation:** Segregate all contaminated materials for proper disposal.

Disposal Plan

Proper disposal of **2-Piperidineethanol, 1-methyl-** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

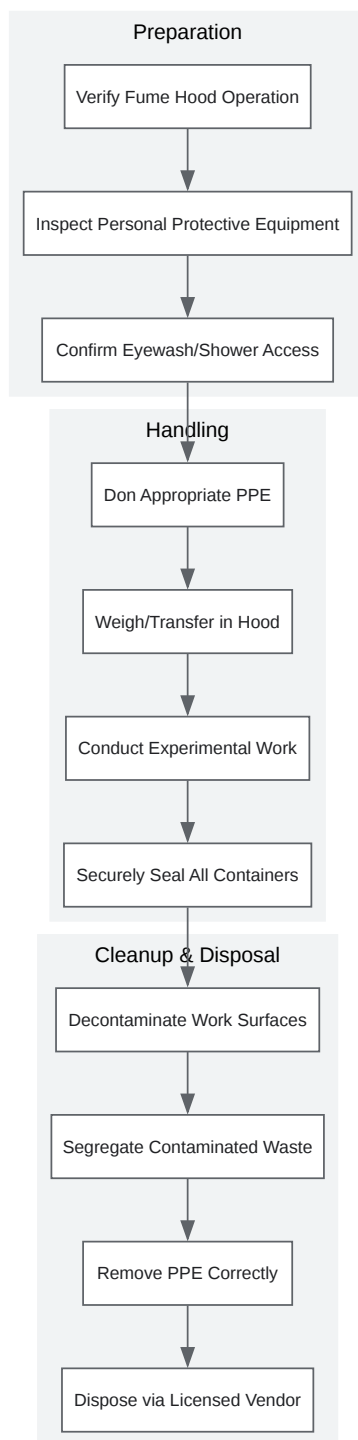
- **Waste Collection:**
 - Collect waste **2-Piperidineethanol, 1-methyl-** and contaminated materials in a designated, properly labeled, and sealed hazardous waste container.^[4]
 - Do not mix with other waste streams unless compatible.^[6]
- **Labeling:** Label the waste container clearly with "Hazardous Waste" and the chemical name "**2-Piperidineethanol, 1-methyl-**".
- **Storage:** Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.^[6]

- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[6]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Piperidineethanol, 1-methyl-**.

Workflow for Handling 2-Piperidineethanol, 1-methyl-



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Caption: Logical workflow for the safe handling and disposal process.

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